

(R)-Methyl 4-chloro-3-hydroxybutanoate: Structural Analysis & Synthetic Utility

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Compound of Interest

Compound Name: (R)-Methyl 4-chloro-3-hydroxybutanoate

CAS No.: 88496-70-2

Cat. No.: B1588570

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Executive Summary

(R)-Methyl 4-chloro-3-hydroxybutanoate (CAS: 88496-70-2), often abbreviated as (R)-MCHB, is a vicinal chlorohydrin ester serving as a linchpin synthon in the asymmetric synthesis of HMG-CoA reductase inhibitors (statins) and L-carnitine.[1][2] Its value lies in the C3 stereocenter, which provides the necessary chirality for the pharmacophore of blockbuster drugs like Rosuvastatin and Atorvastatin.[2]

This guide analyzes the molecular architecture of (R)-MCHB, delineates the industry-standard biocatalytic synthesis protocols, and establishes critical quality attributes (CQAs) for its use in drug development.[2]

Molecular Architecture & Stereochemistry[1]

Structural Identity

The molecule consists of a butyrate backbone functionalized with a terminal chlorine at C4 and a secondary hydroxyl group at C3.^{[2][3]} The absolute configuration at C3 is (R).^{[2][4]}

Attribute	Specification
IUPAC Name	Methyl (3R)-4-chloro-3-hydroxybutanoate
CAS Number	88496-70-2
Formula	C ₅ H ₉ ClO ₃
Molecular Weight	152.58 g/mol
SMILES	COC(=O)CCCl
Chiral Center	C3 (bonded to -H, -OH, -CH ₂ Cl, -CH ₂ COOMe)

Conformational Analysis & Reactivity

The structural integrity of (R)-MCHB is defined by the 1,2-chlorohydrin motif.^[2]

- Intramolecular Hydrogen Bonding:** In non-polar solvents, the C3-hydroxyl proton acts as a donor to the C1-carbonyl oxygen, stabilizing a pseudo-cyclic conformation.^[2] This effect is diminished in polar protic solvents (e.g., MeOH, Water).^[2]
- Base Sensitivity (The Payne-Type Risk):** The proximity of the C3-hydroxyl and C4-chlorine creates a high risk of intramolecular nucleophilic substitution () under basic conditions.^{[1][2]} Deprotonation of the hydroxyl group leads to the rapid formation of Methyl (R)-oxiran-2-ylacetate (an epoxide), ejecting the chloride ion.^[2] This reactivity must be controlled during synthesis and storage.^[2]

Synthesis: The Biocatalytic Standard

While chemical hydrogenation (e.g., Ru-BINAP) was historically significant, the industry has shifted toward biocatalytic reduction due to superior enantiomeric excess (>99% ee) and ambient operating conditions.^[2]

Protocol: Asymmetric Enzymatic Reduction

Objective: Convert Methyl 4-chloro-3-oxobutanoate (COBE) to (R)-MCHB using a Ketoreductase (KRED).[1]

Mechanism: The KRED enzyme transfers a hydride from the cofactor NADPH to the re-face of the ketone at C3.[2] A coupled Glucose Dehydrogenase (GDH) system recycles the cofactor.[2][4][5]

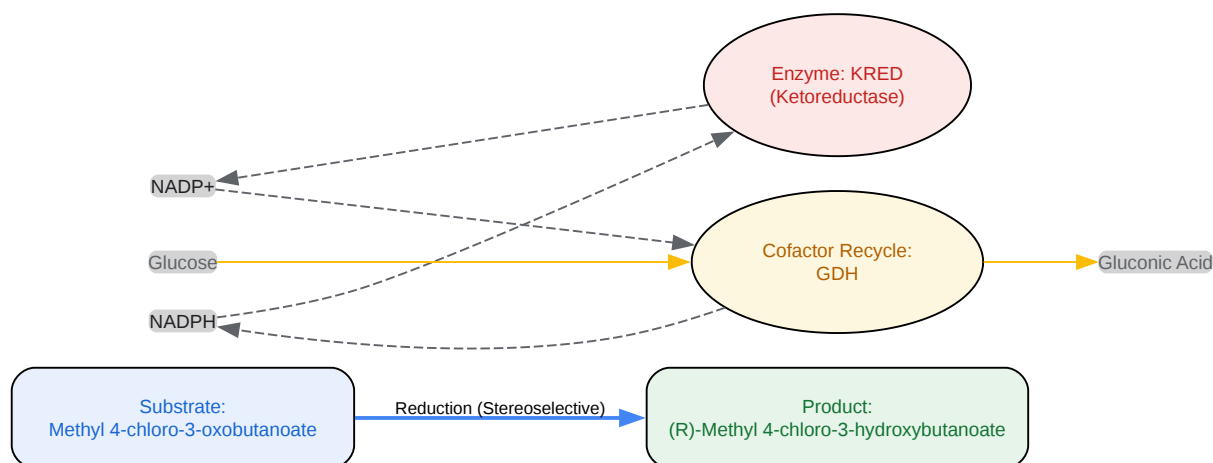
Experimental Workflow

- Buffer Preparation: Prepare 100 mM Potassium Phosphate buffer (pH 6.5). Note: pH > 7.0 increases risk of spontaneous substrate decomposition.[2]
- Cofactor Mix: Dissolve NADP⁺ (0.5 mM final conc.) and Glucose (1.5 eq. relative to substrate) in the buffer.[2][6]
- Enzyme Loading: Add KRED (e.g., from *Burkholderia gladioli* or engineered variant) and GDH (Glucose Dehydrogenase) to the reaction vessel.[2]
- Substrate Addition: Add Methyl 4-chloro-3-oxobutanoate (COBE) dissolved in minimal IPA or DMSO (final conc. 100-200 mM).
- Incubation: Stir at 30°C for 12–24 hours. Maintain pH 6.5 using a pH-stat with 1M NaOH (to neutralize gluconic acid byproduct).[1]
- Work-up: Extract with Ethyl Acetate. Dry over

and concentrate in vacuo.

Visualizing the Biocatalytic Cycle

The following diagram illustrates the coupled enzymatic system required to maintain high atom economy and stereochemical fidelity.



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Figure 1: Coupled enzymatic reduction cycle utilizing KRED for chirality and GDH for cofactor regeneration.[2][4][5]

Analytical Characterization & Validation

To ensure "Trustworthiness" in the laboratory, the structure must be validated using the following spectral data.

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl_3 , 400 MHz

Nucleus	Shift (δ , ppm)	Multiplicity	Assignment	Structural Logic
^1H	4.28	Multiplet (m)	H-3 (Chiral methine)	Deshielded by -OH and -Cl proximity. [1] [2]
^1H	3.72	Singlet (s)	-OCH ₃ (Ester methyl)	Characteristic methyl ester singlet. [1]
^1H	3.61	Doublet (d, J=5.6 Hz)	H-4 (Chloromethyl)	Diastereotopic protons adjacent to Cl. [2]
^1H	2.65	Doublet of Doublets	H-2 (α -Methylene)	Adjacent to carbonyl; distinct ABX pattern. [1]
^1H	3.05	Broad Singlet	-OH	Exchangeable hydroxyl proton. [1]

Optical Rotation[\[1\]](#)[\[2\]](#)[\[8\]](#)

- Specific Rotation

: +14.0° to +15.1° (

to

, CHCl₃ or neat).[\[2\]](#)

- Note: The sign of rotation is sensitive to solvent and concentration.[\[2\]](#) The (R)-enantiomer is generally dextrorotatory (+) in chloroform.[\[2\]](#)

Applications in Drug Design

(R)-MCHB is not a final product but a high-value "chiral pool" reagent.[\[1\]](#)

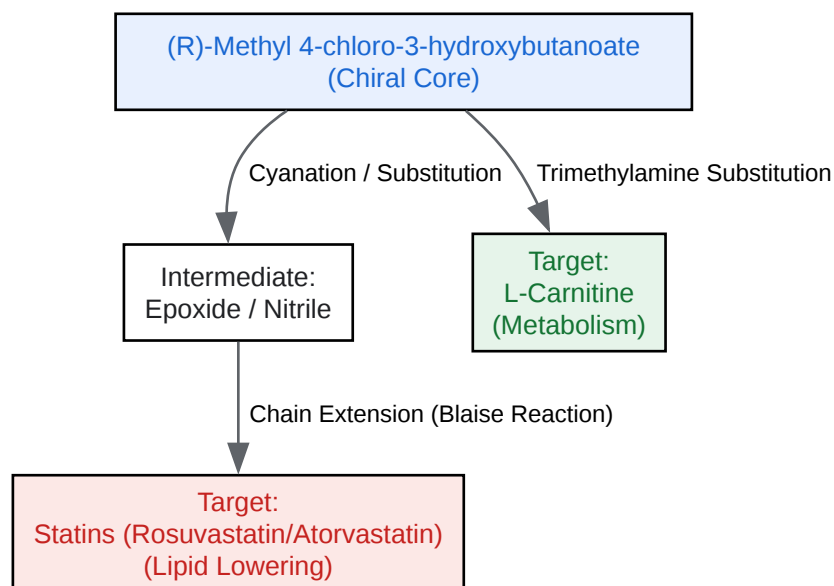
The Statin Pathway

The primary application is the synthesis of the "super-statin" side chain (e.g., Rosuvastatin).[2]

- Chain Extension: (R)-MCHB undergoes cyanation (often displacing the Cl via an epoxide intermediate or direct substitution) to form (R)-4-cyano-3-hydroxybutanoate.[1]
- Reduction/Protection: This nitrile intermediate is further processed to generate the (3R,5R)-dihydroxyheptanoate pharmacophore essential for binding to the catalytic domain of HMG-CoA reductase.[2]

L-Carnitine Synthesis

Substitution of the chlorine atom with trimethylamine (followed by hydrolysis) yields L-Carnitine, a critical metabolite for fatty acid transport.[1][2]



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Figure 2: Divergent synthetic utility of the (R)-MCHB scaffold.[1][2]

Stability & Handling (Safety)

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen).
- Hazard: Acutely toxic if swallowed.[1][2] Causes serious eye damage.[2]

- Chemical Incompatibility: Avoid strong bases and oxidizing agents.[2] Contact with base triggers epoxide formation, which is a potential alkylating hazard.[2]

References

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